

# 4-tert-Butylaniline: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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## Introduction

**4-tert-Butylaniline**, a substituted aniline with the chemical formula  $C_{10}H_{15}N$ , is a key intermediate in the synthesis of a variety of organic compounds. Its unique structural features, combining a bulky tert-butyl group with a reactive amino functionality on a benzene ring, impart specific physical and chemical properties that are leveraged in diverse applications, including the manufacturing of dyes, polymers, and notably, as a scaffold in the development of pharmacologically active molecules.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **4-tert-butylaniline**, detailed experimental protocols for their determination, and insights into its role in relevant biological pathways.

## Physical Properties

**4-tert-Butylaniline** is a colorless to pale yellow liquid with a characteristic amine odor.<sup>[4]</sup> The presence of the tert-butyl group significantly influences its physical properties, such as its melting and boiling points, density, and solubility, when compared to unsubstituted aniline.

## Quantitative Physical Data

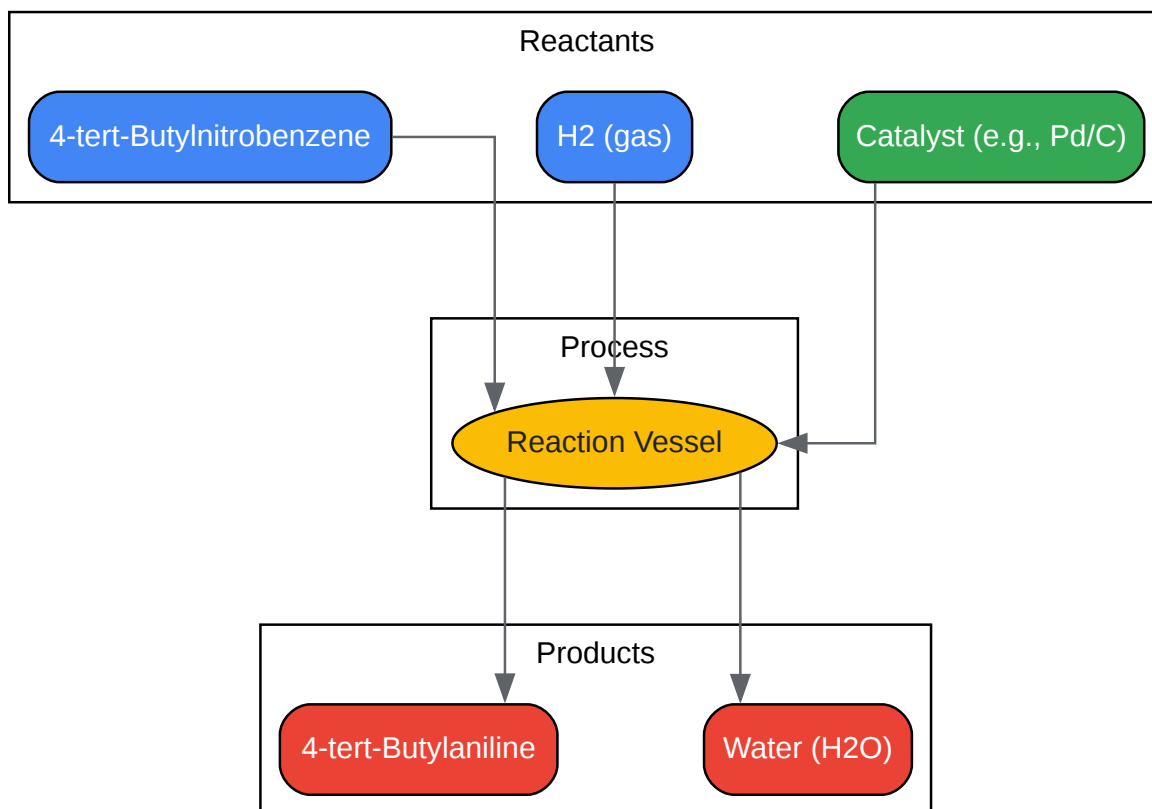
Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	
Molecular Weight	149.23 g/mol	
CAS Number	769-92-6	
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	15-16 °C	
Boiling Point	90-93 °C at 3 mmHg	
Density	0.937 g/mL at 25 °C	
Refractive Index (n <sub>20</sub> /D)	1.538	
pKa (of conjugate acid)	4.88	[5]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[4]

## Chemical Properties

The chemical behavior of **4-tert-butylaniline** is dictated by the interplay between the electron-donating amino group and the bulky, electron-donating tert-butyl group. The amino group activates the aromatic ring towards electrophilic substitution, while the tert-butyl group provides steric hindrance, influencing the regioselectivity of reactions.

## Synthesis

A common method for the synthesis of **4-tert-butylaniline** is through the reduction of 4-tert-butylNitrobenzene. This can be achieved using various reducing agents, with catalytic hydrogenation being a prevalent method.



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Caption: General workflow for the synthesis of **4-tert-butylaniline** via catalytic hydrogenation.

## Key Reactions

- **Electrophilic Aromatic Substitution:** The amino group strongly activates the ortho and para positions of the benzene ring. However, the steric bulk of the tert-butyl group at the para position directs electrophiles primarily to the ortho position.
- **Schiff Base Formation:** The primary amine functionality readily reacts with aldehydes and ketones to form Schiff bases (imines), a reaction commonly employed in the synthesis of various organic compounds.
- **Acylation:** **4-tert-Butylaniline** can be acylated at the nitrogen atom using acyl chlorides or anhydrides to form the corresponding amides.

## Experimental Protocols

### Determination of Melting Point

Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.

Procedure:

- A small amount of solid **4-tert-butylaniline** (if solidified) is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in the heating block of the Mel-Temp apparatus or attached to a thermometer and immersed in the oil bath of a Thiele tube.
- The sample is heated slowly, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point.

### Determination of Boiling Point (Micro Method)

Apparatus: Thiele tube, small test tube, capillary tube (sealed at one end), thermometer, heating oil.

Procedure:

- A few drops of **4-tert-butylaniline** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube oil bath.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

### Determination of Density

Apparatus: Pycnometer (specific gravity bottle), analytical balance.

Procedure:

- The mass of a clean, dry pycnometer is accurately determined.
- The pycnometer is filled with distilled water, and its mass is measured to determine the volume of the pycnometer.
- The pycnometer is then emptied, dried, and filled with **4-tert-butylaniline**.
- The mass of the pycnometer filled with the sample is determined.
- The density is calculated by dividing the mass of the **4-tert-butylaniline** by the volume of the pycnometer.

## Determination of Solubility

Procedure:

- Water: A small amount of **4-tert-butylaniline** is added to a test tube containing water. The mixture is agitated, and the solubility is observed.
- Organic Solvents: The same procedure is repeated with various organic solvents such as ethanol, diethyl ether, and acetone to determine its solubility characteristics.

## Spectral Data Analysis

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **4-tert-butylaniline** typically shows a singlet for the nine protons of the tert-butyl group, signals for the aromatic protons, and a broad singlet for the amine protons. The aromatic protons usually appear as two doublets, characteristic of a para-substituted benzene ring.

### <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum will exhibit distinct signals for the quaternary carbon and the methyl carbons of the tert-butyl group, as well as four signals for the aromatic carbons due to the

symmetry of the molecule.

## Infrared (IR) Spectroscopy

The IR spectrum of **4-tert-butylaniline** is characterized by N-H stretching vibrations in the region of 3300-3500  $\text{cm}^{-1}$ , C-H stretching of the aromatic ring and the alkyl group, and C=C stretching vibrations of the aromatic ring.

## Mass Spectrometry (MS)

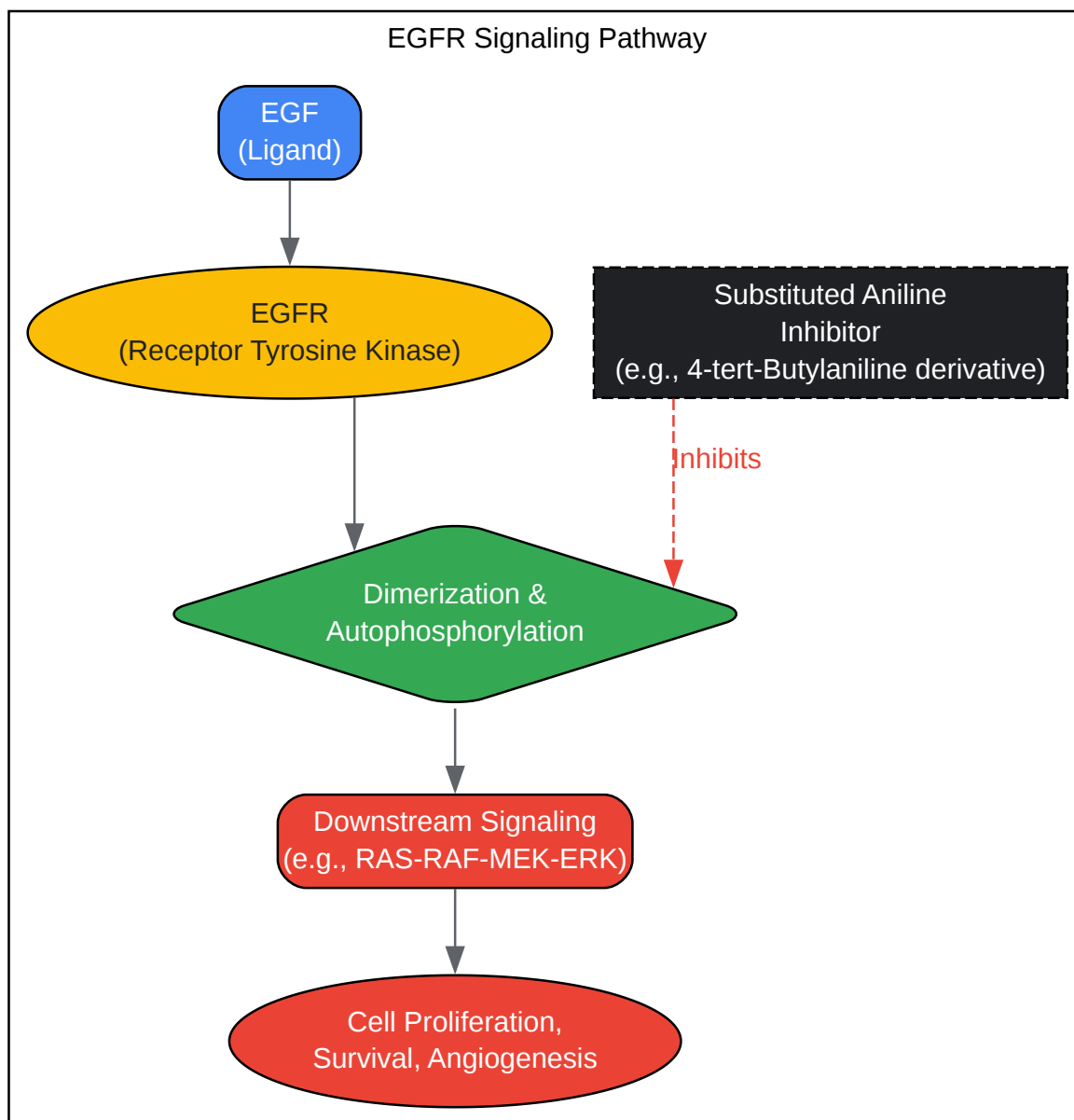
The mass spectrum typically shows a prominent molecular ion peak. A characteristic fragmentation pattern involves the loss of a methyl group to form a stable benzylic carbocation, resulting in a significant peak at M-15.

## Role in Drug Development and Signaling Pathways

Substituted anilines are a critical pharmacophore in a multitude of therapeutic agents, particularly in the field of oncology.[6] Many of these compounds function as inhibitors of receptor tyrosine kinases (RTKs), which are key components of signaling pathways that regulate cell growth, proliferation, and survival.[7]

One of the most well-studied RTKs is the Epidermal Growth Factor Receptor (EGFR).[1] Dysregulation of the EGFR signaling pathway is a hallmark of many cancers.[1]

Anilinoquinazoline and anilinopyrimidine derivatives, which incorporate a substituted aniline moiety, have been successfully developed as EGFR inhibitors.[2][3] These inhibitors typically bind to the ATP-binding site of the EGFR kinase domain, preventing the phosphorylation of downstream substrates and thereby blocking the signal transduction cascade that promotes tumor growth.[6]



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## References

- 1. Frontiers | Discovery of Potent EGFR Inhibitors With 6-Arylureido-4-anilinoquinazoline Derivatives [frontiersin.org]
- 2. 4-Anilinoquinazoline Derivatives with Epidermal Growth Factor Receptor Inhibitor Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Enhancement of EGFR tyrosine kinase inhibition by C-C multiple bonds-containing anilinoquinazolines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 4-Tert-Butylaniline | C10H15N | CID 69861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. The contribution of a 2-amino group on receptor tyrosine kinase inhibition and antiangiogenic activity in 4-anilinosubstituted pyrrolo[2,3-d]pyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
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